

An In-depth Technical Guide to the Robinetin Family of Compounds

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Compound of Interest

Compound Name: *Robtin*
Cat. No.: *B12321449*

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Abstract

The Robinetin family of compounds, a class of flavonoids primarily found in plants of the Fabaceae family, has garnered significant scientific interest due to a wide spectrum of biological activities. This technical guide provides a comprehensive overview of the core compounds within this family—Robinetin, its glycoside derivative Robinin, and the related flavanone, **Robtin**. The document details their chemical structures, biosynthesis, and mechanisms of action, with a focus on their effects on key cellular signaling pathways. Quantitative biological data are summarized in tabular format for comparative analysis, and detailed experimental protocols for key assays are provided. Visual diagrams of signaling pathways and experimental workflows are included to facilitate a deeper understanding of their molecular interactions and therapeutic potential.

Introduction to the Robinetin Family

The "**Robtin** family" encompasses a group of structurally related flavonoids. The principal members are:

- **Robinetin:** A flavonol (a class of flavonoid) with a pentahydroxy-substituted chemical structure. It is the aglycone core of Robinin.[1]
- **Robinin:** A flavonoid glycoside, where the Robinetin core is attached to sugar moieties. Specifically, it is a diglycoside of kaempferol, with sugar groups at the -3 and -7 positions.
- **Robtin:** A flavanone, structurally similar to Robinetin but with a saturated C ring.

This guide will primarily focus on Robinetin, for which the most extensive research is available, with comparative information provided for Robinin.

Chemical Structure and Biosynthesis

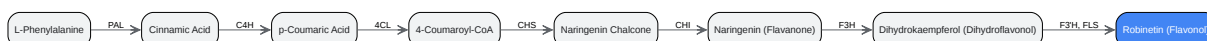
Chemical Structures

The core structure of these compounds is the characteristic flavonoid backbone (C6-C3-C6).

- **Robinetin:** (3,7-dihydroxy-2-(3,4,5-trihydroxyphenyl)-4H-chromen-4-one) is a flavone with five hydroxyl groups.[1]
- **Robinin:** Has the molecular formula C₃₃H₄₀O₁₉. It is the kaempferol glycoside, specifically kaempferol-3-O-(6-deoxy- α -L-mannopyranosyl)- β -D-galactopyranoside-7-O-(6-deoxy- α -L-mannopyranosyl)oxy.
- **Robtin:** (S)-2,3-Dihydro-7-hydroxy-2-(3,4,5-trihydroxyphenyl)-4H-1-benzopyran-4-one.

Biosynthesis Pathway

Flavonoids are synthesized in plants via the phenylpropanoid pathway, starting from the amino acid phenylalanine.[2][3] Phenylalanine is converted through a series of enzymatic steps to 4-coumaroyl-CoA, a key precursor.[2] This molecule then enters the flavonoid biosynthesis pathway. The specific pathway to Robinetin likely follows the general flavonol synthesis route.



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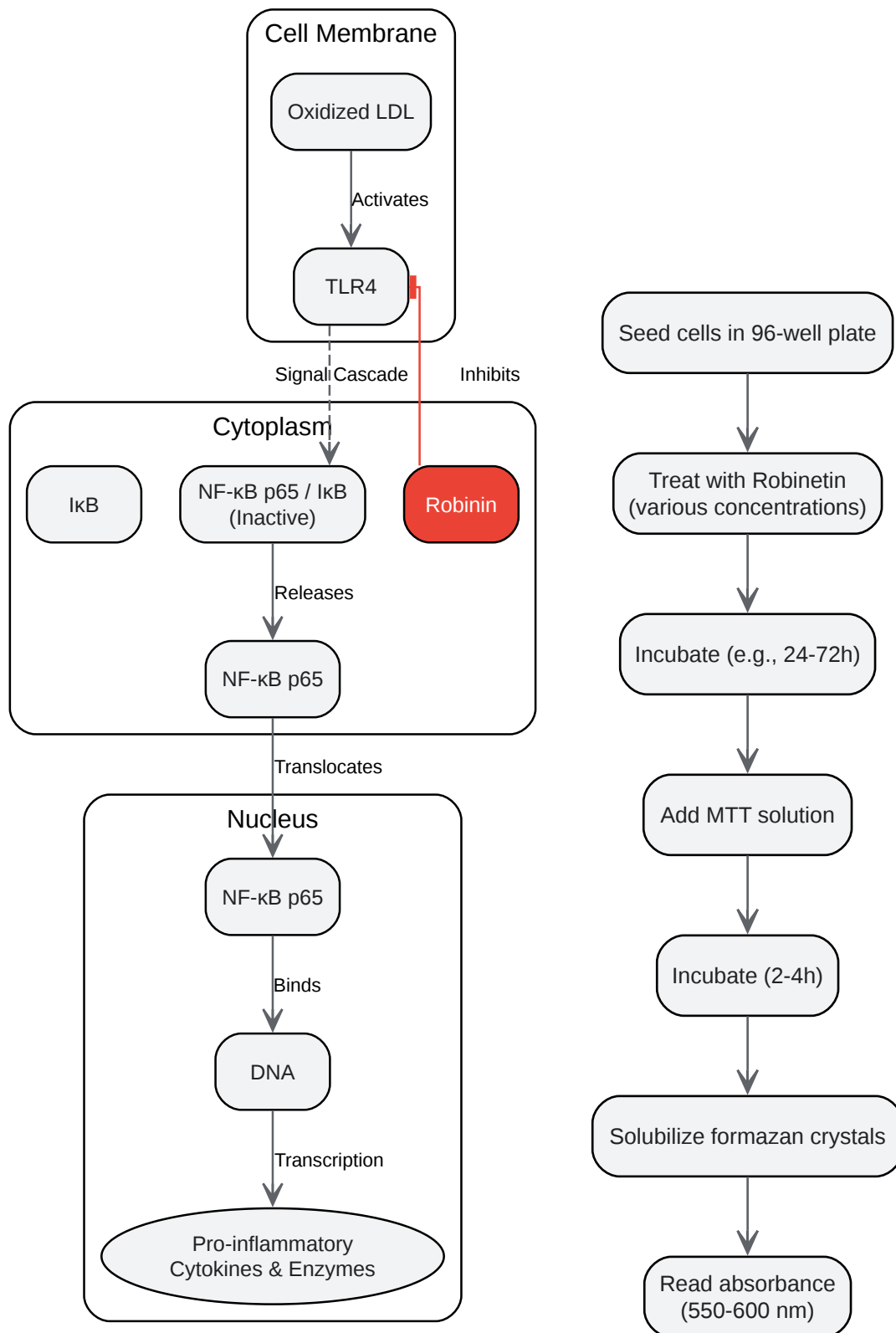
Figure 1: Proposed Biosynthetic Pathway of Robinetin.

Mechanism of Action and Signaling Pathways

Robinetin and its derivatives exert their biological effects by modulating various cellular signaling pathways.

Anti-inflammatory Activity and NF- κ B Signaling

Robinin has been shown to modulate the Toll-like receptor (TLR)/nuclear factor-kappa B (NF- κ B) signaling pathway.[4] In human peripheral blood mononuclear cells induced by oxidized LDL, Robinin inhibited the expression of TLR2 and TLR4, which in turn suppressed the translocation of the NF- κ B p65 subunit to the nucleus.[4] This leads to the downregulation of pro-inflammatory cytokines and enzymes.[4]



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References

- 1. Evaluation of a flavonoid library for inhibition of interaction of HIV-1 integrase with human LEDGF/p75 towards a structure–activity relationship - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. Rutin Modulates MAPK Pathway Differently from Quercetin in Angiotensin II-Induced H9c2 Cardiomyocyte Hypertrophy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Robinin modulates TLR/NF-κB signaling pathway in oxidized LDL induced human peripheral blood mononuclear cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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